

Personal protective equipment for handling 2-(4-tert-Butoxyphenyl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(4-tert-Butoxyphenyl)ethan-1-ol

Cat. No.: B054128

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Essential Safety and Handling Guide for 2-(4-tert-Butoxyphenyl)ethan-1-ol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-(4-tert-Butoxyphenyl)ethan-1-ol**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-(4-tert-Butoxyphenyl)ethan-1-ol**
- CAS Number: 5406-86-0

Primary Hazards:

- Causes serious eye damage and burns.[1][2]
- May cause skin irritation.[1][2]
- Suspected of damaging fertility or the unborn child.[2]
- May cause damage to organs through prolonged or repeated exposure.[2]
- Toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. ^[1] A face shield may be necessary for splash hazards.
Skin Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^[1] Nitrile, neoprene, or butyl rubber gloves are common choices for handling chemicals.
Protective Clothing		Wear appropriate protective clothing, such as a lab coat or coveralls, to prevent skin exposure. ^[1]
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A particulate filter conforming to EN 143 is recommended. ^[1]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the chemical's stability and preventing accidental exposure.

Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1][2]
- Work in a well-ventilated area.[1][3] Ensure that eyewash stations and safety showers are close to the workstation location.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
- Store locked up.[1]

Emergency and First-Aid Measures

Immediate and appropriate responses to exposure are vital.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1][2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1][2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][2]

Spillage and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination and further exposure.

Spillage:

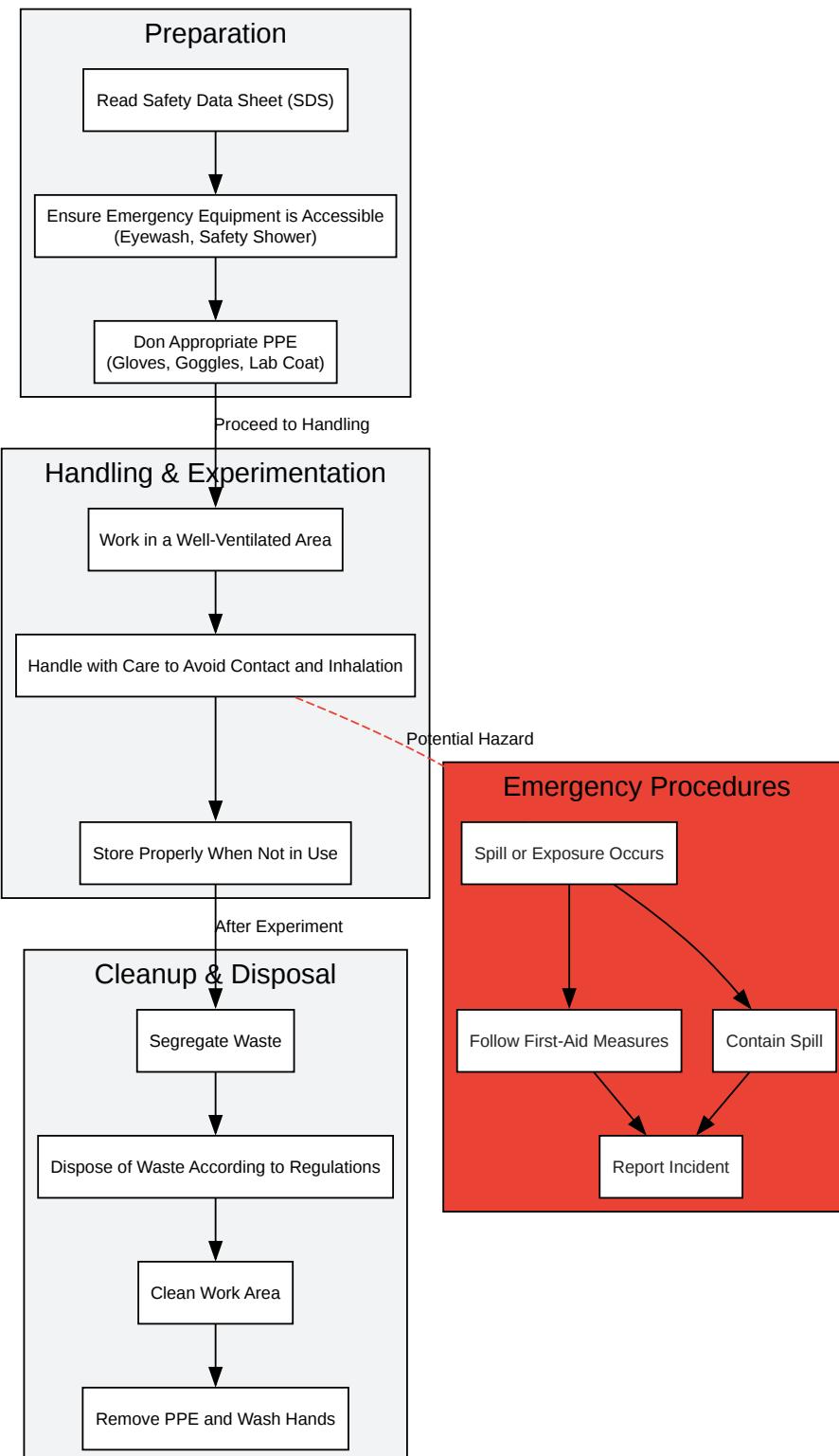
- Ensure adequate ventilation and use personal protective equipment.[[2](#)]
- Evacuate personnel from the spill area.
- For solid spills, sweep up and shovel into suitable containers for disposal.[[1](#)][[2](#)] Avoid dust formation.[[1](#)][[2](#)]
- For liquid spills, absorb with an inert material (e.g., dry sand or earth) and place into a chemical waste container.[[4](#)]
- Do not flush into surface water or sanitary sewer systems.[[1](#)][[2](#)]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][2][3]
- Waste disposal methods should be in accordance with local, regional, and national regulations.[1] Chemical waste generators must consult these regulations to ensure complete and accurate classification.[1]

Workflow for Handling 2-(4-tert-Butoxyphenyl)ethan-1-ol

Safe Handling Workflow for 2-(4-tert-Butoxyphenyl)ethan-1-ol

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Caption: Logical workflow for the safe handling of **2-(4-tert-Butoxyphenyl)ethan-1-ol**.

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